

long-term stability of D-87503 in solution

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Compound of Interest

Compound Name: D-87503
CAS No.: 800394-83-6
Cat. No.: B606918

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Technical Support Center: D-87503

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) regarding the long-term stability of **D-87503** in solution. The information is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **D-87503** and what is its primary mechanism of action?

D-87503 is a chemical compound identified as 1-Allyl-3-[3-(4-hydroxy-phenyl)-pyrido[2,3-b]pyrazin-6-yl]-thiourea. It functions as a dual inhibitor of extracellular signal-regulated kinase (ERK) and phosphoinositide 3-kinase (PI3K).[1][2] As an inhibitor of the PI3K/Akt/mTOR signaling pathway, it has been shown to suppress the downstream substrates Akt and Rsk1 kinase.[2]

Q2: What are the general recommendations for storing **D-87503**?

D-87503 should be stored under specific conditions to ensure its stability. For long-term storage, it is recommended to store the compound in its solid (powder) form. When in solution,

storage at ultra-low temperatures is advised.

Table 1: Recommended Storage Conditions for **D-87503**

Form	Storage Temperature	Duration
Powder	-20°C	3 years
Powder	4°C	2 years
In Solvent	-80°C	6 months
In Solvent	-20°C	1 month
Data sourced from AbMole BioScience.[2]		

Q3: In which solvents is **D-87503** soluble?

D-87503 is soluble in dimethyl sulfoxide (DMSO).[2] The specific solubility in other organic solvents has not been widely reported in publicly available literature. For experimental purposes, it is recommended to test solubility in small quantities of the desired solvent before preparing a bulk stock solution.

Q4: Is there specific data on the long-term stability of **D-87503** in DMSO or other solvents?

Currently, there is a lack of publicly available, detailed quantitative data on the long-term stability of **D-87503** in solution. Commercial suppliers provide general storage guidelines, but percentage degradation over extended periods at various temperatures has not been published. Therefore, it is highly recommended that researchers perform their own stability assessments for their specific experimental conditions.

Troubleshooting Guide

Issue: I am observing a decrease in the activity of my **D-87503** solution over time.

Possible Causes and Solutions:

- **Improper Storage:** Ensure that your **D-87503** stock solutions are stored at the recommended temperatures (-80°C for up to 6 months or -20°C for up to 1 month). Avoid repeated freeze-thaw cycles, as this can degrade the compound. It is best practice to aliquot the stock solution into smaller, single-use volumes.
- **Solvent Quality:** The purity of the solvent can impact compound stability. Use anhydrous, high-purity DMSO for preparing stock solutions. The presence of water in DMSO can affect the stability of some compounds.
- **Light Exposure:** While specific data on the photosensitivity of **D-87503** is not available, many complex organic molecules are sensitive to light. Protect your solutions from light by using amber vials or by wrapping the vials in foil.
- **pH Sensitivity:** The stability of **D-87503** in aqueous solutions of varying pH has not been documented. If you are diluting your DMSO stock into an aqueous buffer for your experiments, the pH of the buffer could potentially affect the compound's stability over the duration of the experiment. It is advisable to prepare fresh dilutions for each experiment.

Experimental Protocols

Protocol for Assessing the Long-Term Stability of **D-87503** in Solution

This protocol outlines a general method for researchers to determine the stability of **D-87503** in a specific solvent under their desired storage conditions. The primary analytical method used is High-Performance Liquid Chromatography (HPLC) with UV detection, which can quantify the amount of intact **D-87503** over time.

Materials:

- **D-87503** powder
- High-purity, anhydrous DMSO (or other solvent of interest)
- Amber glass vials with screw caps
- Calibrated analytical balance
- Volumetric flasks and pipettes

- HPLC system with a UV detector and a suitable C18 column
- Mobile phase for HPLC (e.g., acetonitrile and water with a modifier like formic acid or trifluoroacetic acid, to be optimized)

Procedure:

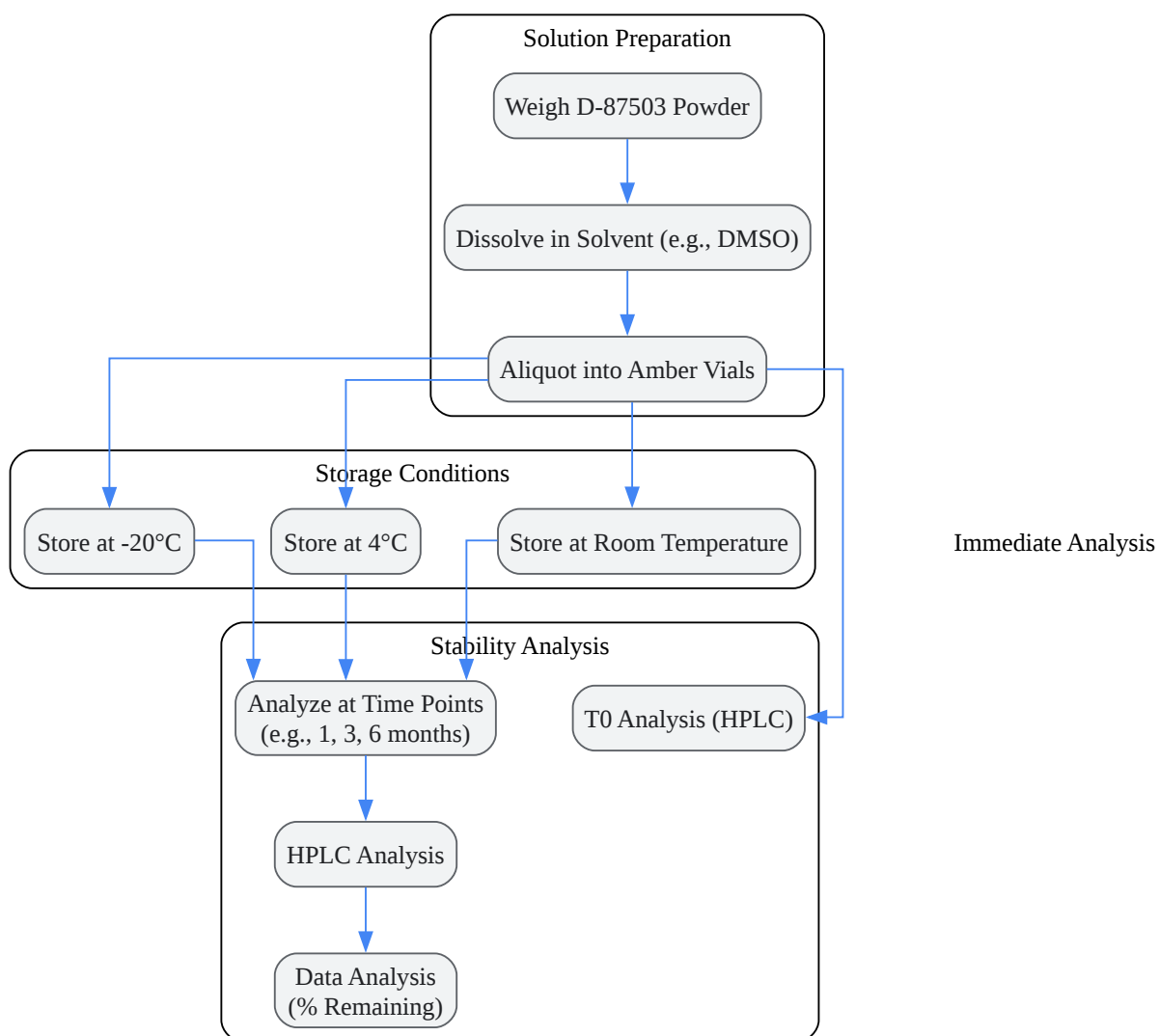
- Prepare a Stock Solution: Accurately weigh a known amount of **D-87503** powder and dissolve it in a precise volume of DMSO to create a stock solution of a known concentration (e.g., 10 mM).
- Aliquot the Stock Solution: Dispense the stock solution into multiple amber glass vials. This will allow you to test different time points without disturbing the other samples.
- Establish Time Zero (T0) Sample: Immediately after preparation, take one aliquot for immediate analysis. This will serve as your baseline (T0) measurement.
- Storage: Store the remaining aliquots under the desired conditions (e.g., -20°C, 4°C, room temperature).
- Time Point Analysis: At regular intervals (e.g., 1 week, 1 month, 3 months, 6 months), retrieve one aliquot from storage.
- Sample Preparation for HPLC: Allow the aliquot to thaw completely and come to room temperature. Prepare a dilution of the sample in the mobile phase to a concentration that is within the linear range of your HPLC method.
- HPLC Analysis: Inject the prepared sample onto the HPLC system.
- Data Analysis:
 - Identify the peak corresponding to **D-87503** based on its retention time from the T0 sample.
 - Measure the peak area of **D-87503** at each time point.
 - Calculate the percentage of **D-87503** remaining at each time point relative to the T0 peak area.

- Monitor for the appearance of new peaks, which may indicate degradation products.

Table 2: Example of Stability Data Presentation

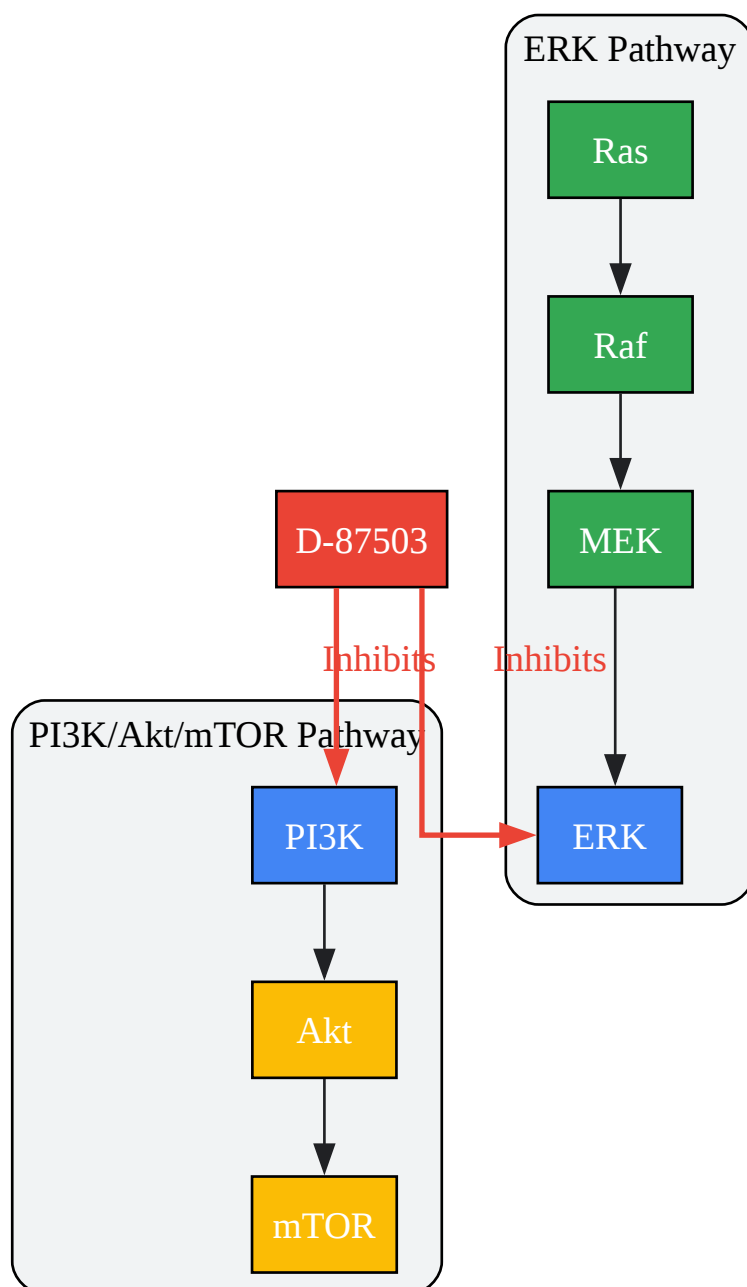
Time Point	Storage Condition	Peak Area of D-87503	% Remaining	Observations
T0	N/A	1,200,000	100%	Single major peak
1 Month	-20°C	1,188,000	99%	No significant new peaks
1 Month	4°C	1,140,000	95%	Minor new peak observed
1 Month	Room Temp	960,000	80%	Significant degradation peaks

Visualizations



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Caption: Workflow for assessing the long-term stability of **D-87503** in solution.



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Caption: Simplified signaling pathways inhibited by **D-87503**.

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References

- [1. benchchem.com \[benchchem.com\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
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